

Application Note: Quantitative Analysis of 5-methoxy-N-methylpyrimidin-4-amine

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Compound of Interest

Compound Name: 5-methoxy-N-methylpyrimidin-4-amine

CAS No.: 1447967-24-9

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Abstract

This application note presents robust and reliable analytical methodologies for the quantification of **5-methoxy-N-methylpyrimidin-4-amine**, a substituted pyrimidine derivative of interest in pharmaceutical research and development. Accurate quantification of this compound is essential for quality control, pharmacokinetic (PK) assessments, and stability studies. We provide detailed protocols for two complementary techniques: 1) High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) for the analysis of bulk substance and formulated products, and 2) Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for trace-level quantification in biological matrices such as human plasma. These methods have been developed based on established analytical principles for pyrimidine-related compounds and are outlined with a comprehensive validation strategy according to the International Council for Harmonisation (ICH) Q2(R2) guidelines.^{[1][2][3]}

Introduction

Substituted pyrimidines are a cornerstone of medicinal chemistry, forming the structural core of numerous therapeutic agents. **5-methoxy-N-methylpyrimidin-4-amine** is an important member of this class, often utilized as a key intermediate or building block in the synthesis of active pharmaceutical ingredients (APIs). The purity and concentration of this starting material can directly impact the quality, safety, and efficacy of the final drug product. Furthermore, understanding its metabolic fate and pharmacokinetic profile is critical during drug development.

This guide provides researchers, analysts, and drug development professionals with the necessary protocols to implement reliable quantitative methods. The choice between HPLC-UV and LC-MS/MS is dictated by the analytical objective; HPLC-UV offers a cost-effective and straightforward approach for high-concentration samples, while LC-MS/MS provides the superior sensitivity and selectivity required for complex biological samples.^{[4][5]}

Physicochemical Properties

A thorough understanding of the analyte's properties is fundamental to analytical method development. Key physicochemical data for **5-methoxy-N-methylpyrimidin-4-amine** are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₉ N ₃ O	PubChem ^[6]
Molecular Weight	139.16 g/mol	PubChem ^[6]
Monoisotopic Mass	139.07456 Da	PubChem ^[7]
CAS Number	66131-71-3	PubChem ^[6]
Predicted XLogP3	0.8	PubChem ^[6]
Hydrogen Bond Donors	1	ChemScene ^[8]
Hydrogen Bond Acceptors	4	ChemScene ^[8]

Note: Some properties are computationally predicted and should be confirmed experimentally where critical.

Method 1: Quantification in Bulk Material by HPLC-UV

This reversed-phase HPLC method is designed for determining the purity and assay of **5-methoxy-N-methylpyrimidin-4-amine** in its solid form or in simple formulations. The methodology leverages a C18 stationary phase, which is effective for retaining and separating moderately polar compounds like pyrimidine derivatives.[9][10]

Rationale for Method Design

- **Stationary Phase:** A C18 column is selected for its versatility and proven performance in separating a wide range of non-polar to moderately polar molecules.[10]
- **Mobile Phase:** A mixture of acetonitrile (ACN) and an acidic phosphate buffer is used. Acetonitrile serves as the organic modifier to control retention. The acidic buffer (pH ~3) protonates the amine functionalities on the pyrimidine ring, which minimizes peak tailing caused by interactions with residual silanols on the column surface, thereby ensuring sharp, symmetrical peaks.[10][11]
- **Detection:** UV detection at 254 nm is proposed, a common wavelength for aromatic and heterocyclic compounds, offering a good balance of sensitivity and specificity for this application.

Experimental Protocol

3.2.1. Materials and Reagents

- **5-methoxy-N-methylpyrimidin-4-amine** reference standard (≥98% purity)
- Acetonitrile (HPLC grade)
- Potassium dihydrogen phosphate (KH₂PO₄, analytical grade)
- Phosphoric acid (analytical grade)
- Ultrapure water (18.2 MΩ·cm)

3.2.2. Instrumentation

- HPLC system equipped with a quaternary pump, autosampler, column oven, and UV/Vis detector.
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm , PVDF or nylon)

3.2.3. Chromatographic Conditions

Parameter	Recommended Condition
Column	C18, 250 mm x 4.6 mm, 5 μm particle size
Mobile Phase	Isocratic: 30% Acetonitrile, 70% 20 mM KH_2PO_4 buffer (pH 3.0 adjusted with H_3PO_4)
Flow Rate	1.0 mL/min
Column Temperature	30 $^\circ\text{C}$
Injection Volume	10 μL
Detection Wavelength	254 nm
Run Time	10 minutes

3.2.4. Preparation of Solutions

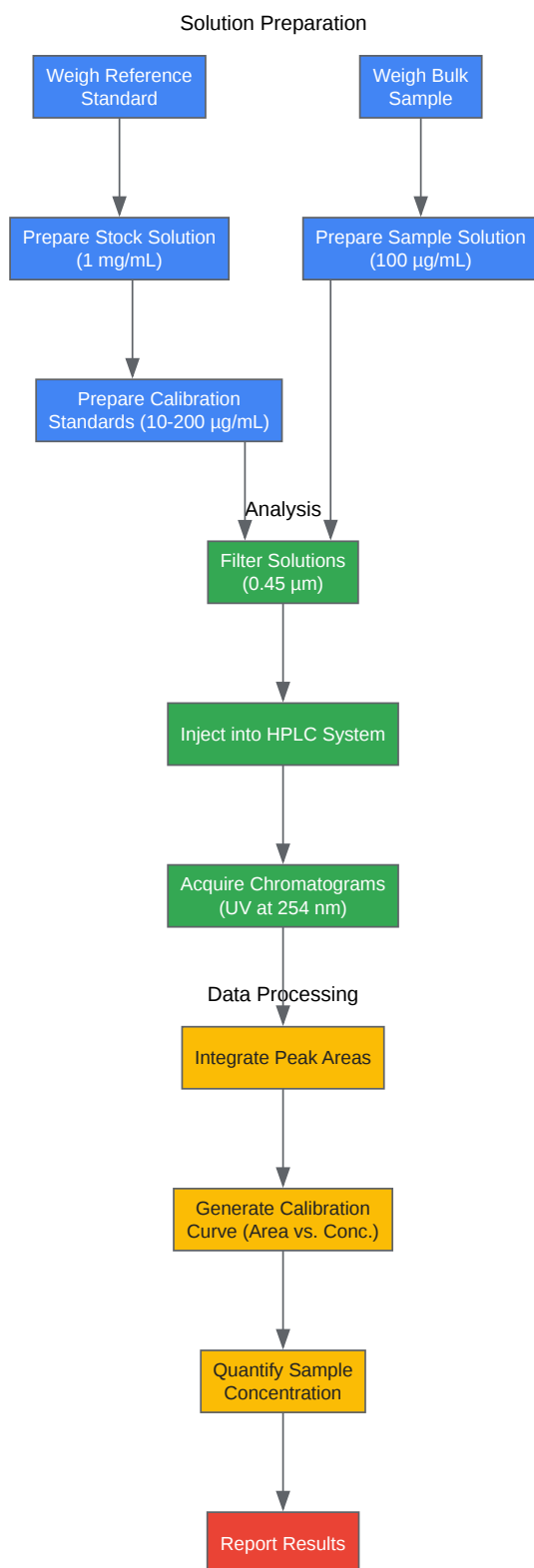
- Buffer Preparation (20 mM KH_2PO_4 , pH 3.0): Dissolve 2.72 g of KH_2PO_4 in 1 L of ultrapure water. Adjust the pH to 3.0 using phosphoric acid. Filter through a 0.45 μm filter.
- Stock Solution (1 mg/mL): Accurately weigh 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Calibration Standards (10-200 $\mu\text{g/mL}$): Prepare a series of calibration standards by serially diluting the stock solution with the mobile phase.

- **Sample Solution (100 µg/mL):** Accurately weigh an amount of the bulk drug powder equivalent to 10 mg of the analyte into a 100 mL volumetric flask. Add approximately 70 mL of mobile phase, sonicate for 10 minutes to ensure complete dissolution, allow to cool, and dilute to volume. Filter through a 0.45 µm syringe filter before injection.

3.2.5. Data Analysis

- Construct a calibration curve by plotting the peak area of the analyte against the concentration of the calibration standards.
- Perform a linear regression analysis on the calibration curve. The correlation coefficient (r^2) should be ≥ 0.999 .
- Determine the concentration of the analyte in the sample solution by interpolating its peak area on the calibration curve.

HPLC-UV Workflow Diagram



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Caption: Workflow for HPLC-UV quantification of **5-methoxy-N-methylpyrimidin-4-amine**.

Method 2: Quantification in Human Plasma by LC-MS/MS

This method provides the high sensitivity and selectivity required for quantifying **5-methoxy-N-methylpyrimidin-4-amine** in a complex biological matrix like human plasma, making it ideal for pharmacokinetic studies.

Rationale for Method Design

- **Chromatography:** Ultra-High-Performance Liquid Chromatography (UHPLC) is employed for fast analysis times and high-resolution separation. A C18 column is a good starting point, but for such a polar compound (XLogP ~0.8), retention can be challenging.[\[4\]](#)[\[12\]](#) A gradient elution from a low to high percentage of organic solvent is used to ensure the analyte is retained and then eluted effectively.
- **Sample Preparation:** Protein precipitation is a simple, fast, and effective technique for removing the majority of proteinaceous interferences from plasma.[\[13\]](#)[\[14\]](#) Cold acetonitrile is used as the precipitating agent, which efficiently denatures and precipitates proteins while keeping the small molecule analyte in the supernatant.[\[15\]](#)
- **Mass Spectrometry:** A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode is used. This technique offers exceptional selectivity and sensitivity by monitoring a specific precursor-to-product ion transition for the analyte and its internal standard.[\[16\]](#) Ionization is achieved via Electrospray Ionization (ESI) in positive mode, as the amine groups are readily protonated.

Experimental Protocol

4.2.1. Materials and Reagents

- **5-methoxy-N-methylpyrimidin-4-amine** reference standard (≥98% purity)
- Internal Standard (IS): 5-methoxy-N-(methyl-d3)-pyrimidin-4-amine (or a suitable structural analog)
- Acetonitrile and Methanol (LC-MS grade)

- Formic Acid (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Control human plasma (K₂EDTA anticoagulant)

4.2.2. Instrumentation

- UHPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.
- Refrigerated centrifuge
- Vortex mixer

4.2.3. LC-MS/MS Conditions

Parameter	Recommended Condition
LC Column	C18, 50 mm x 2.1 mm, 1.8 μm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient Elution	0-0.5 min: 5% B; 0.5-2.5 min: 5% to 95% B; 2.5-3.0 min: 95% B; 3.0-3.1 min: 95% to 5% B; 3.1-4.0 min: 5% B
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 μL
Ionization Mode	ESI Positive
MRM Transitions	Analyte: 140.1 → 109.1 (Quantifier), 140.1 → 110.1 (Qualifier); IS: 143.1 → 112.1

Note: MRM transitions are proposed based on predicted fragmentation (e.g., loss of the methoxy group) and must be optimized experimentally by infusing a standard solution of the

analyte and IS into the mass spectrometer.[\[7\]](#)[\[17\]](#)

4.2.4. Preparation of Solutions

- Stock Solutions (1 mg/mL): Prepare separate stock solutions of the analyte and IS in methanol.
- Working Solutions: Serially dilute the stock solutions with 50:50 acetonitrile:water to prepare calibration standards and quality control (QC) samples.
- Spiked Samples: Spike blank human plasma with working solutions to create calibration standards (e.g., 0.1-100 ng/mL) and QC samples (low, mid, high concentrations).

4.2.5. Sample Preparation Protocol (Protein Precipitation)

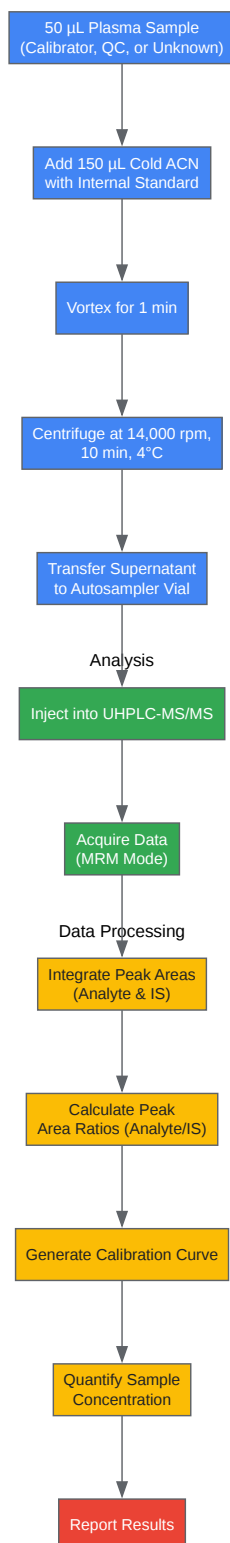
- Pipette 50 μ L of plasma sample (standard, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 150 μ L of cold acetonitrile containing the internal standard (e.g., at 10 ng/mL).
- Vortex vigorously for 1 minute to precipitate proteins.[\[18\]](#)
- Centrifuge at 14,000 rpm for 10 minutes at 4 °C.[\[15\]](#)
- Carefully transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

4.2.6. Data Analysis

- Calculate the peak area ratio of the analyte to the IS for all samples.
- Construct a calibration curve by plotting the peak area ratio against the analyte concentration using a weighted ($1/x^2$) linear regression.
- Determine the concentration of the analyte in the unknown samples from the calibration curve.

LC-MS/MS Workflow Diagram

Sample Preparation (Protein Precipitation)



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Caption: Workflow for LC-MS/MS quantification, including the protein precipitation step.

Analytical Method Validation

Both analytical methods must be validated according to ICH Q2(R2) guidelines to demonstrate they are fit for their intended purpose.[1][19][20] The validation process provides documented evidence that the method is reliable, reproducible, and accurate for the analysis of the target analyte.

Summary of Validation Parameters and Typical Acceptance Criteria

Parameter	Purpose	Typical Acceptance Criteria
Specificity	To demonstrate that the analytical signal is solely from the analyte of interest, without interference from matrix components, impurities, or degradation products.	Peak purity analysis (for HPLC-UV); No interfering peaks at the retention time of the analyte in blank samples (for both).
Linearity & Range	To show a direct proportional relationship between analyte concentration and the analytical response over a defined range.	Correlation coefficient (r^2) $\geq$ 0.99.
Accuracy	To measure the closeness of the test results to the true value.	% Recovery within 80-120% for LC-MS/MS (at LLOQ) and 90-110% for other levels. For HPLC-UV, typically 98-102%.
Precision	To measure the degree of agreement among individual test results when applied repeatedly. Assessed at two levels: repeatability (intra-day) and intermediate precision (inter-day).	Relative Standard Deviation (%RSD) or Coefficient of Variation (%CV) $\leq$ 15% ($\leq$ 20% at LLOQ) for LC-MS/MS. $\leq$ 2% for HPLC-UV.
Limit of Quantitation (LOQ)	The lowest concentration of analyte that can be quantified with acceptable precision and accuracy.	Signal-to-Noise ratio $\geq$ 10; Precision and accuracy criteria must be met.
Limit of Detection (LOD)	The lowest concentration of analyte that can be detected but not necessarily quantified.	Signal-to-Noise ratio $\geq$ 3.
Robustness	To measure the method's capacity to remain unaffected by small, deliberate variations	System suitability parameters remain within defined limits;

in method parameters (e.g., pH, mobile phase composition). results are not significantly affected.

Conclusion

This document provides two comprehensive, scientifically-grounded starting points for the quantitative analysis of **5-methoxy-N-methylpyrimidin-4-amine**. The HPLC-UV method is well-suited for purity and assay testing of bulk materials, offering simplicity and reliability. For trace-level quantification in biological fluids, the proposed LC-MS/MS method delivers the necessary sensitivity and selectivity. Both protocols are designed to be robust and must be fully validated according to ICH guidelines to ensure data integrity for regulatory submissions and research applications.

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